

A Comprehensive Technical Guide to the Physical Properties of 4-Bromo-2-nitrotoluene

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Compound of Interest

Compound Name: 4-Bromo-2-nitrotoluene

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Introduction

4-Bromo-2-nitrotoluene is a substituted aromatic compound that serves as a crucial intermediate in the synthesis of various organic molecules, particularly in the pharmaceutical and agrochemical industries. A thorough understanding of its physical properties is essential for its effective handling, application in synthetic protocols, and for ensuring the safety and reproducibility of experimental work. This technical guide provides an in-depth overview of the key physical characteristics of **4-Bromo-2-nitrotoluene**, complete with experimental methodologies for their determination.

Core Physical Properties

The fundamental physical properties of **4-Bromo-2-nitrotoluene** are summarized in the table below. These values are critical for predicting its behavior in various solvents and under different temperature and pressure conditions.

Property	Value
Molecular Formula	C ₇ H ₆ BrNO ₂
Molecular Weight	216.03 g/mol [1]
Melting Point	45-48 °C[1]
Boiling Point	130 °C at 12 mmHg[1]
Appearance	Light yellow to dark brown solid[2]
Solubility	Insoluble in water[1]
Density	No precise experimental data available; estimated to be similar to its isomer, 2-Bromo-4-nitrotoluene (~1.615 g/cm ³)[3]

Experimental Protocols

Accurate determination of physical properties is paramount in chemical research. The following sections detail the standard experimental procedures for measuring the key physical constants of solid organic compounds like **4-Bromo-2-nitrotoluene**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of finely powdered, dry **4-Bromo-2-nitrotoluene** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer with the bulb of the thermometer and the sample at the same level. This assembly is then placed in a melting point apparatus (e.g., a Thiele tube filled with a high-boiling point oil or a digital melting point apparatus).

- **Heating:** The apparatus is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting) are recorded. This range is reported as the melting point. For a pure compound, this range is typically narrow (0.5-1 °C).

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor. As **4-Bromo-2-nitrotoluene** is a solid at room temperature, its boiling point is determined under reduced pressure to prevent decomposition.

Methodology: Distillation Method (under reduced pressure)

- **Apparatus Setup:** A small quantity of **4-Bromo-2-nitrotoluene** is placed in a distillation flask. The flask is connected to a condenser, a receiving flask, and a vacuum source. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- **Pressure Reduction:** The pressure inside the apparatus is reduced to the desired value (e.g., 12 mmHg) using a vacuum pump.
- **Heating:** The distillation flask is heated gently.
- **Observation:** The temperature at which the liquid boils and a steady stream of distillate is collected in the receiving flask is recorded as the boiling point at that specific pressure.

Determination of Density

Density is the mass of a substance per unit volume. For a solid, it can be determined by measuring the volume of a liquid displaced by a known mass of the solid.

Methodology: Liquid Displacement Method

- **Mass Measurement:** A known mass of **4-Bromo-2-nitrotoluene** is accurately weighed using an analytical balance.
- **Volume Measurement:** A graduated cylinder is partially filled with a liquid in which **4-Bromo-2-nitrotoluene** is insoluble (e.g., water, given its insolubility). The initial volume of the liquid is recorded.
- **Displacement:** The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and that no air bubbles are trapped.
- **Final Volume Measurement:** The new volume of the liquid in the graduated cylinder is recorded. The difference between the final and initial volumes gives the volume of the solid.
- **Calculation:** The density is calculated by dividing the mass of the solid by its determined volume.

Determination of Solubility

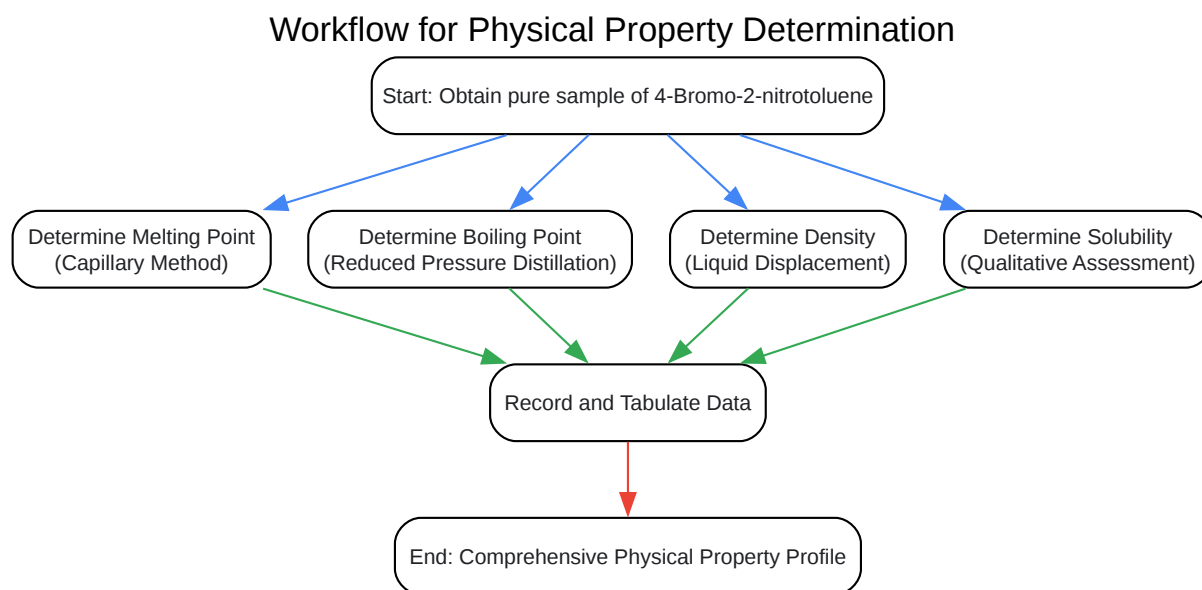
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Qualitative Assessment

- **Sample Preparation:** A small, measured amount of **4-Bromo-2-nitrotoluene** (e.g., 10 mg) is placed in a test tube.
- **Solvent Addition:** A small volume of the solvent to be tested (e.g., 1 mL of water) is added to the test tube.
- **Observation:** The mixture is agitated, and the solubility is observed. The compound is classified as soluble if it completely dissolves, partially soluble if some of it dissolves, and insoluble if it does not dissolve at all. This process is repeated with a range of solvents of varying polarities (e.g., ethanol, acetone, diethyl ether, hexane) to create a solubility profile.

Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the key physical properties of a solid organic compound like **4-Bromo-2-nitrotoluene**.



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Caption: A generalized workflow for determining the physical properties of a solid organic compound.

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